

# 3-Methyl-3-penten-1-ol CAS number and physical constants

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## Compound of Interest

Compound Name: 3-Methyl-3-penten-1-ol

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## 3-Methyl-3-penten-1-ol: A Technical Guide

CAS Number: 1708-99-2

This technical guide provides an in-depth overview of **3-Methyl-3-penten-1-ol**, a valuable chemical intermediate. The information is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

## Core Chemical Information

Synonyms: 3-Methylpent-3-en-1-ol

**3-Methyl-3-penten-1-ol** is a tertiary alcohol with applications primarily in the flavor and fragrance industry. Its chemical structure and properties make it a subject of interest for various organic syntheses.

## Physical Constants

A compilation of the key physical and chemical properties of **3-Methyl-3-penten-1-ol** is presented in the table below for easy reference and comparison.

Property	Value
CAS Number	1708-99-2
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O
Molecular Weight	100.16 g/mol
Density	0.845 g/cm <sup>3</sup>
Boiling Point	142.3 °C at 760 mmHg
Melting Point	22.55 °C (estimate)
Flash Point	58 °C
Vapor Pressure	2.28 mmHg at 25 °C
Refractive Index	1.44
LogP	1.335

## Experimental Protocols

Detailed methodologies for the synthesis and purification of **3-Methyl-3-penten-1-ol** are provided below. These protocols are based on established principles of organic chemistry and are intended to serve as a guide for laboratory preparation.

### Synthesis via Grignard Reaction

A common and effective method for the synthesis of tertiary alcohols such as **3-Methyl-3-penten-1-ol** is the Grignard reaction. This involves the reaction of a Grignard reagent with a suitable ketone.

Reaction Scheme:

A plausible retrosynthetic analysis suggests the reaction of a propenyl Grignard reagent with acetone, or alternatively, an ethyl Grignard reagent with methyl vinyl ketone. A generalized protocol for a Grignard synthesis of a tertiary alcohol is as follows:

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- An appropriate alkyl or vinyl halide (e.g., 3-bromo-2-methylpropene)
- A suitable ketone (e.g., acetone)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

- Preparation of the Grignard Reagent:
  - All glassware must be thoroughly dried to exclude moisture.
  - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place magnesium turnings.
  - Add a small amount of anhydrous diethyl ether and a crystal of iodine to initiate the reaction.
  - Slowly add a solution of the alkyl/vinyl halide in anhydrous ether from the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition and, if necessary, an ice bath.
  - Once the addition is complete, the mixture is typically refluxed gently to ensure complete formation of the Grignard reagent.
- Reaction with the Ketone:
  - Cool the Grignard reagent solution in an ice bath.
  - Slowly add a solution of the ketone in anhydrous ether from the dropping funnel. Maintain a low temperature to control the exothermic reaction.

- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period to ensure completion.
- Work-up and Isolation:
  - The reaction mixture is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. This will hydrolyze the magnesium alkoxide salt formed.
  - The ethereal layer is separated, and the aqueous layer is extracted with diethyl ether.
  - The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed by rotary evaporation to yield the crude tertiary alcohol.

## Purification Protocol

The crude **3-Methyl-3-penten-1-ol** can be purified using a combination of extraction and distillation. For higher purity, column chromatography may be employed.

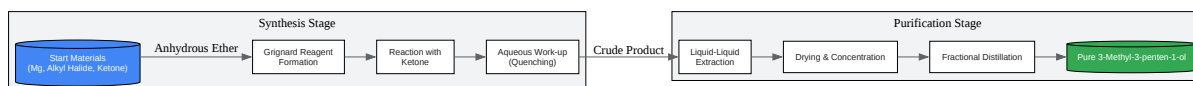
Workflow for Purification:

- Liquid-Liquid Extraction:
  - The crude product is dissolved in a suitable organic solvent (e.g., diethyl ether or dichloromethane).
  - The organic solution is washed sequentially with dilute acid, saturated sodium bicarbonate solution, and brine to remove any unreacted starting materials and by-products.
- Drying and Concentration:
  - The washed organic layer is dried over an anhydrous drying agent like sodium sulfate or magnesium sulfate.
  - The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure.
- Fractional Distillation:

- The concentrated crude product is purified by fractional distillation under reduced pressure to separate the desired alcohol from impurities with different boiling points.
- Column Chromatography (Optional):
  - For very high purity, the distilled product can be further purified by silica gel column chromatography using an appropriate solvent system (e.g., a mixture of hexane and ethyl acetate).

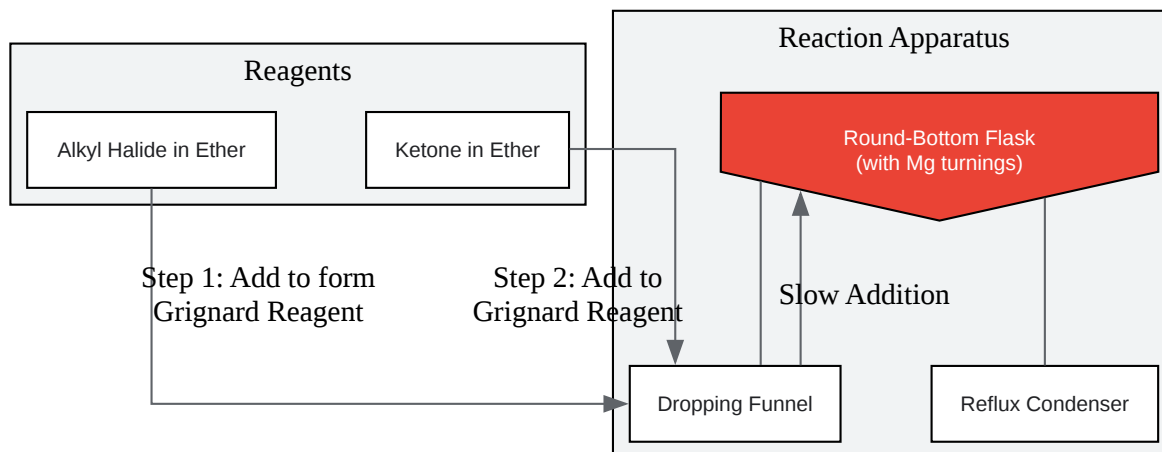
## Visualizations

The following diagrams illustrate the logical workflow for the synthesis and purification of **3-Methyl-3-penten-1-ol**.



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Caption: Logical workflow for the synthesis and purification of **3-Methyl-3-penten-1-ol**.



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Caption: Experimental setup for the Grignard reaction stage.

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